

# Dichlorophenylborane: A Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: *Dichlorophenylborane*

Cat. No.: *B1345638*

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## Introduction

**Dichlorophenylborane** ( $C_6H_5BCl_2$ ) is a versatile organoboron compound with significant applications in organic synthesis. Its utility as a Lewis acid catalyst and as a precursor for other organoboron reagents makes a thorough understanding of its physical properties essential for its effective and safe handling in a laboratory setting. This technical guide provides a comprehensive overview of the core physical properties of **dichlorophenylborane**, outlines standard experimental protocols for their determination, and illustrates the interplay between its properties and reactivity.

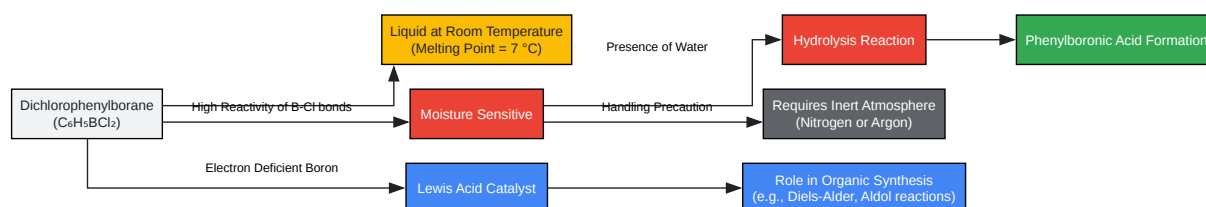
## Core Physical Properties of Dichlorophenylborane

The physical characteristics of **dichlorophenylborane** are summarized in the table below. These properties are crucial for predicting its behavior under various experimental conditions, for purification, and for ensuring safe storage and handling.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BCl <sub>2</sub>
Molecular Weight	158.82 g/mol
Appearance	Colorless to light yellow clear liquid
Melting Point	7 °C
Boiling Point	177 °C (at 760 mmHg) 66 °C (at 11 mmHg)
Density	1.224 g/mL at 25 °C
Refractive Index (n <sub>20</sub> /D)	1.545
Flash Point	14 °C
Solubility	Reacts violently with water

## Logical Relationships of Dichlorophenylborane's Properties and Reactivity

The following diagram illustrates the key relationships between the physical state, chemical properties, and reactivity of **dichlorophenylborane**.



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### Properties and Reactivity of Dichlorophenylborane

# Experimental Protocols for Physical Property Determination

While specific experimental protocols for the determination of the physical properties of **dichlorophenylborane** are not extensively published, the following are standard laboratory procedures that can be employed for a liquid compound of its nature.

## Melting Point Determination (Capillary Method)

The melting point of **dichlorophenylborane**, being near room temperature, can be determined using the capillary method with a suitable cooling stage.

- **Sample Preparation:** A small amount of liquid **dichlorophenylborane** is drawn into a glass capillary tube. The tube is then sealed to prevent atmospheric moisture contamination.
- **Apparatus:** A calibrated melting point apparatus equipped with a cooling system is used.
- **Procedure:**
  - The capillary tube containing the sample is placed in the heating/cooling block of the apparatus.
  - The sample is cooled until it solidifies.
  - The temperature is then slowly increased at a controlled rate (e.g., 1-2 °C per minute).
  - The temperature at which the first signs of melting are observed and the temperature at which the sample becomes completely liquid are recorded as the melting range. For a pure compound, this range should be narrow.

## Boiling Point Determination (Distillation Method)

The boiling point of **dichlorophenylborane** can be determined by simple distillation, either at atmospheric pressure or under reduced pressure.

- **Apparatus:** A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. All glassware must be thoroughly

dried to prevent reaction with the moisture-sensitive compound. The system should be under an inert atmosphere (e.g., nitrogen or argon).

- Procedure:
  - The distilling flask is charged with a small volume of **dichlorophenylborane** and a few boiling chips.
  - The thermometer is positioned such that the top of the bulb is level with the side arm of the distilling flask.
  - The liquid is heated gently.
  - The temperature is recorded when the liquid is boiling and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded atmospheric pressure.
  - For vacuum distillation, the apparatus is connected to a vacuum pump, and the pressure is stabilized before heating commences. The boiling point is then recorded at that specific pressure.

## Density Determination (Pycnometer Method)

A pycnometer provides a precise method for determining the density of a liquid.

- Apparatus: A clean, dry, and calibrated pycnometer of a known volume.
- Procedure:
  - The empty pycnometer is weighed accurately.
  - The pycnometer is filled with **dichlorophenylborane** in an inert atmosphere to avoid contact with moisture. Care should be taken to avoid air bubbles.
  - The filled pycnometer is brought to a constant temperature (e.g., 25 °C) in a water bath.
  - The pycnometer is then weighed again.

- The density is calculated by dividing the mass of the **dichlorophenylborane** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

## Refractive Index Determination (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a useful physical constant for liquid identification.

- Apparatus: A calibrated Abbe refractometer with a temperature-controlled prism.
- Procedure:
  - A few drops of **dichlorophenylborane** are placed on the clean, dry prism of the refractometer.
  - The prism is closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20 °C).
  - The light source is switched on, and the refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
  - The refractive index is read from the instrument's scale.

## Conclusion

The physical properties of **dichlorophenylborane** are well-defined and critical for its application in scientific research and development. The data and standard methodologies presented in this guide offer a foundational understanding for professionals working with this important chemical. Adherence to proper handling procedures, particularly under inert conditions due to its moisture sensitivity, is paramount for obtaining reliable results and ensuring laboratory safety.

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